Mass Spectrometry of 2-(Methoxymethyl)morpholine Hydrochloride: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-(Methoxymethyl)morpholine hydrochloride*
CAS No.:	*144053-99-6*
Cat. No.:	*B178433*

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This technical guide provides a comprehensive overview of the mass spectrometric analysis of **2-(Methoxymethyl)morpholine hydrochloride**. Due to the limited availability of direct experimental data for this specific compound, this guide extrapolates from the known mass spectrometric behavior of morpholine and its derivatives, coupled with fundamental principles of mass spectrometry. It offers a framework for method development, data interpretation, and structural elucidation.

Introduction to 2-(Methoxymethyl)morpholine Hydrochloride

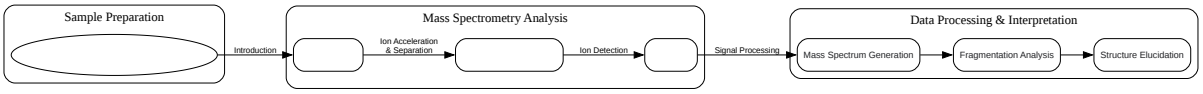
2-(Methoxymethyl)morpholine hydrochloride is a morpholine derivative with the chemical formula C6H14ClNO2 and a molecular weight of 167.63 g/mol .[1] The core morpholine structure is a common scaffold in medicinal chemistry, and understanding its behavior under

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mass spectrometric conditions is crucial for drug development and quality control. Mass spectrometry is a powerful analytical technique used to determine the molecular weight and structure of compounds by analyzing the mass-to-charge ratio (m/z) of their ions.

Proposed Mass Spectrometric Analysis Workflow

A general workflow for the mass spectrometric analysis of **2-(Methoxymethyl)morpholine hydrochloride** is outlined below. This workflow can be adapted based on the specific instrumentation and analytical goals.



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Figure 1. A generalized experimental workflow for the mass spectrometric analysis of **2-(Methoxymethyl)morpholine hydrochloride**.

Experimental Protocols

Detailed experimental protocols should be optimized for the specific instrument used. The following provides a general starting point.

Sample Preparation

- Standard Solution Preparation: Accurately weigh a known amount of **2-(Methoxymethyl)morpholine hydrochloride** and dissolve it in a suitable solvent, such as a mixture of methanol and water, to a final concentration of approximately 1 mg/mL.

- Working Solution: Prepare a series of dilutions from the standard solution to the desired concentration range for analysis (e.g., 1-10 µg/mL). The final solvent composition should be compatible with the chosen ionization source. For instance, for electrospray ionization (ESI),

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a solvent system that promotes ionization, such as 50:50 methanol:water with 0.1% formic acid, is recommended.

Instrumentation and Data Acquisition

- Ionization Technique:
  - Electrospray Ionization (ESI): A soft ionization technique suitable for polar molecules like morpholine derivatives. It is expected to produce a prominent protonated molecule [M+H]+.
  - Electron Ionization (EI): A hard ionization technique that causes extensive fragmentation. While the molecular ion may be weak or absent, the resulting fragment ions provide valuable structural information.[2]
- Mass Analyzer: A high-resolution mass analyzer, such as a Time-of-Flight (TOF) or Orbitrap, is recommended for accurate mass measurements to aid in formula determination.
- Data Acquisition Mode: Acquire data in full scan mode to obtain a complete mass spectrum. For more detailed structural analysis, tandem mass spectrometry (MS/MS) experiments can be performed to isolate and fragment specific ions.

Data Presentation: Expected Mass Spectral Data

The following table summarizes the expected m/z values for the free base of 2-(Methoxymethyl)morpholine (C6H13NO2, Molecular Weight: 131.17 g/mol)[3] and its hydrochloride salt.

Ion Species	Description	Calculated m/z
[M+H]+	Protonated molecule of the free base	132.10
[M]+	Molecular ion of the free base (in EI)	131.09

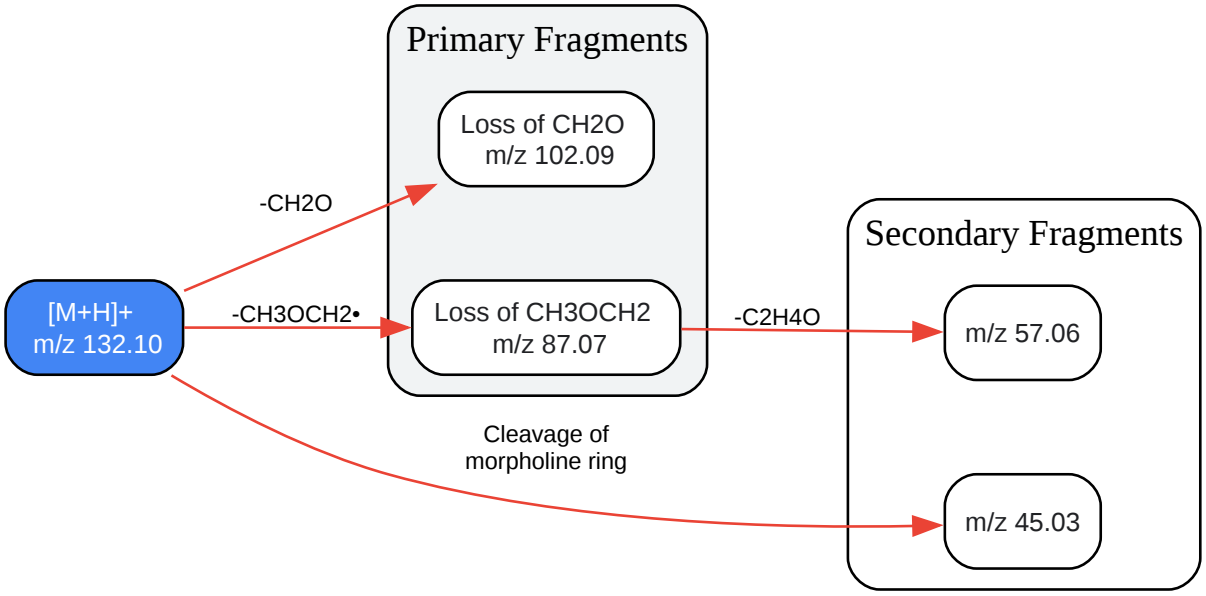
Fragmentation Analysis

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The fragmentation of 2-(Methoxymethyl)morpholine is expected to follow pathways characteristic of morpholine derivatives and ethers. The primary sites of fragmentation would be the C-C bond between the morpholine ring and the methoxymethyl substituent, as well as cleavage within the morpholine ring itself.

Proposed Fragmentation Pathway

A plausible fragmentation pathway for the protonated molecule of 2-(Methoxymethyl)morpholine ([M+H]+ at m/z 132.10) is depicted below. This pathway is hypothetical and would require experimental verification through MS/MS experiments.



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Figure 2. A proposed fragmentation pathway for the protonated molecule of 2-(Methoxymethyl)morpholine.

Explanation of Key Fragments:

- m/z 102.09: This fragment could arise from the loss of a neutral formaldehyde (CH2O) molecule from the methoxymethyl side chain.
- m/z 87.07: This fragment likely corresponds to the morpholine ring itself after the cleavage of the methoxymethyl group. This is a common fragmentation pattern for substituted

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morpholines.

- m/z 57.06: Further fragmentation of the morpholine ring can lead to smaller fragments.
- m/z 45.03: This fragment could correspond to the [CH3OCH2]+ ion formed by cleavage of the C-C bond between the side chain and the ring.

Conclusion

This technical guide provides a foundational understanding of the expected mass spectrometric behavior of **2-(Methoxymethyl)morpholine hydrochloride**. While specific experimental data is not yet publicly available, the principles outlined here, derived from the analysis of related morpholine compounds and general mass spectrometry theory, offer a robust starting point for researchers. The proposed workflow, experimental considerations, and hypothetical fragmentation pathways can guide the development of analytical methods for the characterization and quantification of this compound in various matrices. Further experimental work is necessary to validate these proposed fragmentation patterns and establish a definitive mass spectral library entry for **2-(Methoxymethyl)morpholine hydrochloride**.

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